

Application Notes and Protocols: Preparation of Alatrofloxacin Mesylate Stock Solutions

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Compound of Interest

Compound Name: *Alatrofloxacin mesylate*

Cat. No.: *B119680*

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Introduction

Alatrofloxacin is a prodrug of the fluoroquinolone antibiotic trovafloxacin.[1] It is supplied as a mesylate salt and was developed for intravenous administration, after which it is rapidly converted in vivo to the active agent, trovafloxacin.[2][3] Although both alatrofloxacin and trovafloxacin were withdrawn from the market due to risks of hepatotoxicity, the compounds remain in use for research purposes.[4]

Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in any experimental setting. This document provides a detailed protocol for the preparation, storage, and handling of **alatrofloxacin mesylate** stock solutions for research applications.

Chemical Properties and Data

Alatrofloxacin mesylate is a white to light yellow powder.[2][5] Key chemical data are summarized below.

Property	Value	Reference
CAS Number	146961-77-5	[6]
Molecular Formula	C ₂₇ H ₂₉ F ₃ N ₆ O ₈ S	[1][6]
Molecular Weight	654.61 g/mol	[1][6]
Appearance	White to light yellow powder	[2][5]
Solubility	Soluble in DMSO, insoluble in water	[6]

Safety and Handling Precautions

Alatrofloxacin mesylate presents several hazards. Users should consult the Safety Data Sheet (SDS) before handling.

- Hazards: Harmful if swallowed[7][8], causes skin and serious eye irritation[8], and may cause respiratory irritation[8]. It is very toxic to aquatic life with long-lasting effects.[7]
- Personal Protective Equipment (PPE): Wear a lab coat, chemical safety goggles, and appropriate protective gloves.[8]
- Handling: Handle in a well-ventilated area or fume hood to avoid dust formation and inhalation.[7][8][9] Avoid contact with skin and eyes.[8] Wash hands thoroughly after handling.

Experimental Protocol: Stock Solution Preparation

The primary solvent for preparing a concentrated stock solution of **alatrofloxacin mesylate** for in vitro laboratory use is Dimethyl Sulfoxide (DMSO).[6]

Materials and Equipment

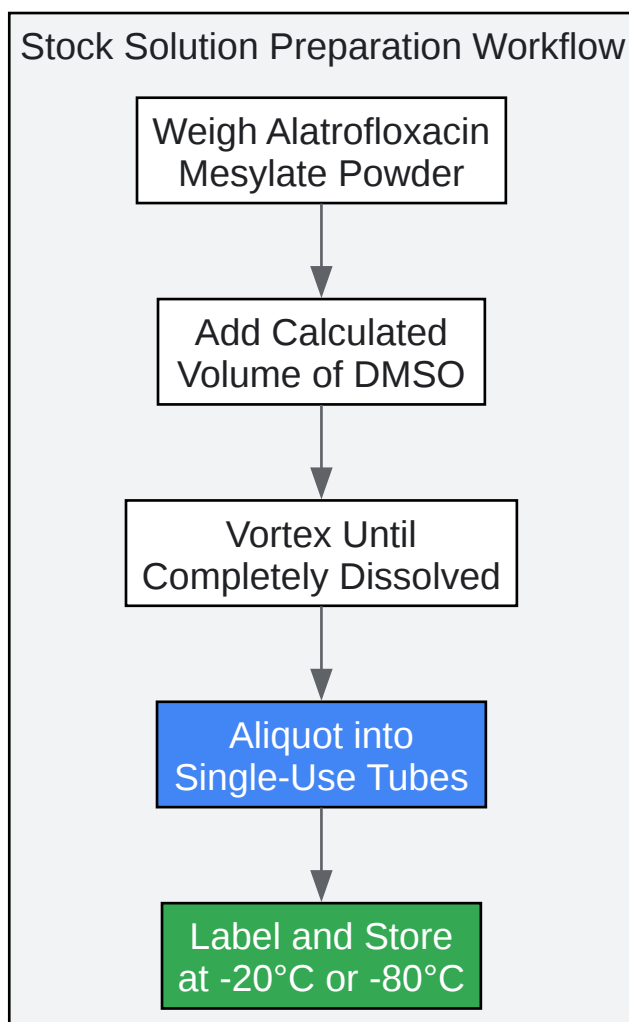
- **Alatrofloxacin mesylate** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Step-by-Step Protocol for a 10 mM DMSO Stock Solution

- Pre-weigh Vial: Tare a sterile, dry microcentrifuge tube or vial on an analytical balance.
- Weigh Compound: Carefully weigh the desired amount of **alatrofloxacin mesylate** powder into the tared vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.55 mg.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 654.61 \text{ g/mol} = 0.006546 \text{ g} = 6.55 \text{ mg}$
- Add Solvent: Add the calculated volume of DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- Dissolve Compound: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (25-30°C) may be used to aid dissolution if necessary.
- Aliquot (Recommended): To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Label and Store: Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation. Store as recommended in Section 5.0.

Workflow Diagram



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Caption: Workflow for preparing **alatrofloxacin mesylate** stock solution.

Storage and Stability

Proper storage is crucial to maintain the integrity of the compound and its solutions.

Form	Short-Term Storage	Long-Term Storage	Stability Notes	Reference
Solid Powder	0-4°C (days to weeks)	-20°C (months to years)	Keep dry and protected from light.	[6] [9]
Stock Solution in DMSO	0-4°C (days to weeks)	-20°C (months) or -80°C (up to 1 year)	Avoid repeated freeze-thaw cycles.	[6] [10]

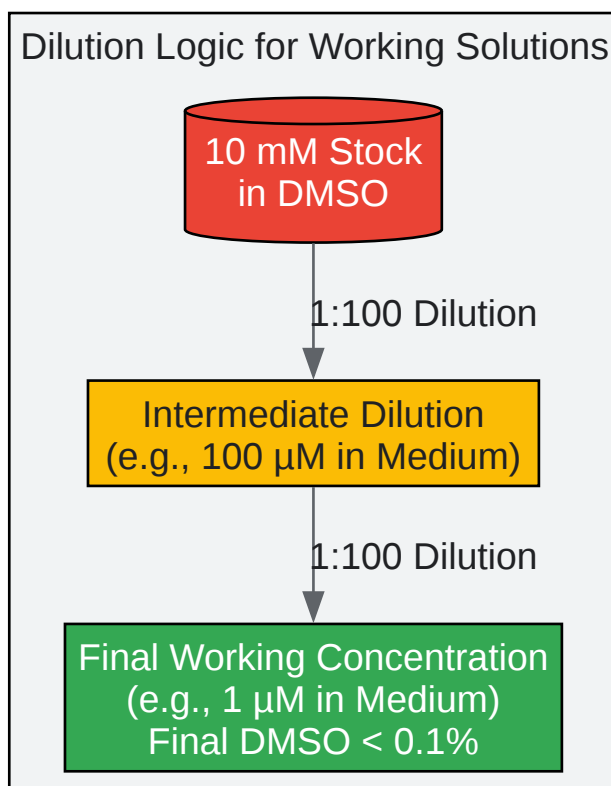
Preparation of Aqueous Working Solutions

For most cell-based assays, the DMSO stock solution must be further diluted into an aqueous buffer or cell culture medium. It is critical to ensure the final concentration of DMSO is not toxic to the experimental system (typically <0.1-0.5%).

Protocol for Dilution

- **Determine Final Concentration:** Decide on the final desired concentration of alatrofloxacin and DMSO in your experiment.
- **Serial Dilution:** Perform serial dilutions of the DMSO stock solution in your aqueous medium. It is important to add the stock solution to the medium (not the other way around) while mixing to prevent precipitation.
- **Use Immediately:** Aqueous working solutions should be prepared fresh for each experiment and used immediately, as the stability of **alatrofloxacin mesylate** in aqueous media at neutral pH is not well characterized for long-term storage.

Dilution Logic Diagram



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Caption: Serial dilution from a DMSO stock to a final aqueous working solution.

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References

- 1. scbt.com [scbt.com]
- 2. drugs.com [drugs.com]
- 3. DailyMed - trovan- trovafloxacin mesylate tablet, film coated trovan- trovafloxacin mesylate injection, solution, concentrate [dailymed.nlm.nih.gov]
- 4. Alatrofloxacin - Wikipedia [en.wikipedia.org]
- 5. tapermd.com [tapermd.com]

- 6. medkoo.com [medkoo.com]
- 7. Alatrofloxacin|146961-76-4|MSDS [dcchemicals.com]
- 8. angenechemical.com [angenechemical.com]
- 9. cdn.pfizer.com [cdn.pfizer.com]
- 10. Alatrofloxacin | TargetMol [targetmol.com]
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